

Application Notes and Protocols for Gas Separation Studies Using Ni-MOF-74

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Compound of Interest

Compound Name: MOF-74-Ni

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Introduction

Metal-Organic Frameworks (MOFs) are a class of porous crystalline materials composed of metal ions or clusters coordinated to organic ligands. Ni-MOF-74, also known as CPO-27-Ni, is a prominent member of this family, characterized by its high density of open metal sites, well-defined one-dimensional hexagonal channels, and exceptional thermal stability. These unique features make Ni-MOF-74 a highly promising adsorbent for various gas separation applications, including carbon capture, natural gas purification, and nitric oxide removal. This document provides detailed experimental protocols for the synthesis, activation, and evaluation of Ni-MOF-74 for gas separation studies.

Data Presentation

The gas separation performance of Ni-MOF-74 is summarized in the tables below. The data is compiled from various studies and presented for easy comparison.

Table 1: CO₂/CH₄ Separation Performance of Ni-MOF-74

Parameter	Value	Conditions	Reference
CO ₂ Adsorption Capacity	0.9391 mmol/g	25°C, 1 bar, 50:50 CO ₂ :CH ₄ mixture	[1] [2]
CH ₄ Adsorption Capacity	0.5128 mmol/g	25°C, 1 bar, 50:50 CO ₂ :CH ₄ mixture	[1]
CO ₂ /CH ₄ Selectivity	1.8313	25°C, 1 bar, 50:50 CO ₂ :CH ₄ mixture	[1] [2]
CO ₂ Adsorption Capacity	~12.35 mmol/g	298 K, 1 bar (Simulated)	[3]

Table 2: CO₂/N₂ Separation Performance of Ni-MOF-74

Parameter	Value	Conditions	Reference
CO ₂ Adsorption Capacity	5.22 mmol/g	25°C, 1 bar	[4]
CO ₂ /N ₂ Selectivity	31	25°C	[4] [5]
CO Adsorption Capacity	6.15 mmol/g	298 K, 0.1 MPa	[6]
N ₂ Adsorption Capacity	0.86 mmol/g	298 K, 0.1 MPa	[6]
CO/N ₂ Selectivity	>1000 (IAST Predicted)	298 K	[6]

Table 3: NO/CO₂ Separation Performance of Ni-MOF-74

Parameter	Value	Conditions	Reference
NO Adsorption Capacity	~174.3 cm ³ /g	Ambient conditions	[7]
NO/CO ₂ Selectivity	~710 (IAST Predicted)	Low partial pressure	[7]

Experimental Protocols

Synthesis of Ni-MOF-74

Two common methods for the synthesis of Ni-MOF-74 are the hydrothermal and microwave-assisted methods.

1.1 Hydrothermal Synthesis

This method involves heating the reactants in a sealed vessel for an extended period.

- Reagents:
 - Nickel(II) acetate tetrahydrate ($\text{Ni}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$)
 - 2,5-dihydroxyterephthalic acid (H_4DOBDC)
 - N,N-Dimethylformamide (DMF)
 - Deionized water
- Procedure:
 - Dissolve Nickel(II) acetate tetrahydrate and 2,5-dihydroxyterephthalic acid in a mixture of DMF and deionized water.
 - Transfer the solution to a Teflon-lined stainless-steel autoclave.
 - Heat the autoclave in an oven at a specific temperature (e.g., 100-120°C) for a designated time (e.g., 12-24 hours).
 - After cooling to room temperature, collect the green crystalline product by filtration or centrifugation.
 - Wash the product thoroughly with fresh DMF and then with a volatile solvent like methanol or ethanol to remove unreacted precursors and solvent molecules from the pores.
 - Dry the final product under vacuum.

1.2 Microwave-Assisted Synthesis

This method utilizes microwave irradiation to rapidly heat the reactants, significantly reducing the synthesis time.[\[4\]](#)[\[8\]](#)[\[9\]](#)

- Reagents:
 - Same as hydrothermal synthesis.
- Procedure:
 - Prepare the precursor solution as in the hydrothermal method.
 - Place the solution in a sealed Teflon vessel suitable for microwave synthesis.
 - Heat the vessel in a microwave reactor at a specific temperature (e.g., 140°C) for a short duration (e.g., 60 minutes).[\[4\]](#)
 - After cooling, collect and wash the product as described in the hydrothermal method.
 - Dry the sample under vacuum.

Activation of Ni-MOF-74

Activation is a crucial step to remove residual solvent molecules and expose the open metal sites, which are essential for gas adsorption.[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Procedure:
 - Place the synthesized and washed Ni-MOF-74 sample in a quartz tube or a suitable sample holder.
 - Heat the sample under a dynamic vacuum (high vacuum) at a high temperature, typically between 150°C and 250°C.[\[13\]](#)
 - Maintain these conditions for several hours (e.g., 6-12 hours) to ensure complete removal of guest molecules.

- Cool the sample down to room temperature under vacuum before any gas adsorption measurements.

Characterization of Ni-MOF-74

To ensure the successful synthesis of high-quality Ni-MOF-74, several characterization techniques are employed:

- Powder X-ray Diffraction (PXRD): To confirm the crystalline structure and phase purity of the material.
- Scanning Electron Microscopy (SEM): To observe the crystal morphology and size.
- N₂ Adsorption-Desorption at 77 K: To determine the Brunauer-Emmett-Teller (BET) surface area, pore volume, and pore size distribution.
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the functional groups present in the MOF structure.
- Thermogravimetric Analysis (TGA): To evaluate the thermal stability of the material.

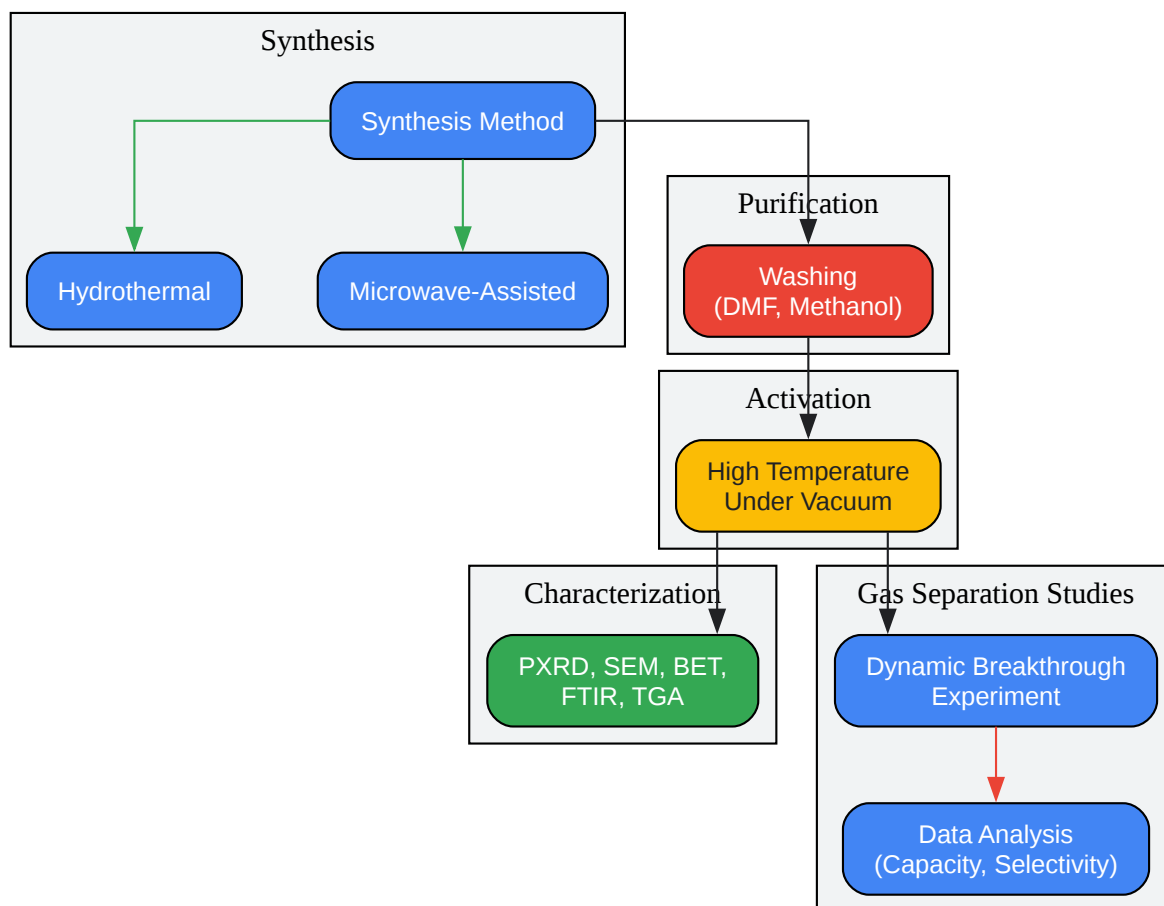
Gas Separation Studies: Dynamic Breakthrough Experiments

Dynamic breakthrough experiments simulate the performance of an adsorbent in a packed bed for a continuous flow of a gas mixture.^{[1][14][15]}

- Experimental Setup:
 - A packed bed column containing the activated Ni-MOF-74 adsorbent.
 - Mass flow controllers to regulate the flow rates of individual gases.
 - A gas mixing chamber to prepare the desired gas mixture.
 - A temperature controller to maintain the column at the desired temperature.
 - A pressure controller to maintain the system pressure.

- A gas analyzer (e.g., mass spectrometer or gas chromatograph) to monitor the composition of the effluent gas stream.
- Procedure:
 - Pack a known amount of activated Ni-MOF-74 into the adsorption column.
 - Activate the adsorbent in-situ by heating under an inert gas flow (e.g., He or Ar) to remove any adsorbed impurities.
 - Cool the column to the desired experimental temperature.
 - Introduce a continuous flow of the gas mixture (e.g., CO₂/CH₄, CO₂/N₂, or NO/CO₂) with a known composition and flow rate through the column.
 - Continuously monitor and record the concentration of each gas component at the outlet of the column using the gas analyzer.
 - The experiment is complete when the outlet gas concentration equals the inlet gas concentration for all components (i.e., the adsorbent is saturated).
- Data Analysis:
 - Breakthrough Curve: A plot of the normalized outlet concentration (C/C_0) versus time.
 - Adsorption Capacity: Calculated from the breakthrough curve by integrating the area above the curve for the adsorbed component.
 - Selectivity: The ratio of the adsorption capacities of the two components in the mixture.

Mandatory Visualization



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Caption: Experimental workflow for gas separation studies using Ni-MOF-74.

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